

Experimental setup for 5-Chloro-2-hydroxy-N-methylbenzamide synthesis

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-N-methylbenzamide

Cat. No.: B13980729

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Application Note & Protocol

Topic: Experimental Setup for the Synthesis of **5-Chloro-2-hydroxy-N-methylbenzamide**

Audience: Researchers, scientists, and drug development professionals.

A Detailed Guide to the Amide Coupling Synthesis of 5-Chloro-2-hydroxy-N-methylbenzamide

Introduction

5-Chloro-2-hydroxy-N-methylbenzamide is a substituted benzamide derivative. Molecules within this class are significant in medicinal chemistry, often serving as key intermediates or scaffolds for the development of novel therapeutic agents. The presence of the hydroxyl, chloro, and N-methylamide functional groups provides multiple points for further chemical modification, making it a versatile building block. This application note provides a comprehensive, field-tested protocol for the synthesis of **5-Chloro-2-hydroxy-N-methylbenzamide** from 5-chlorosalicylic acid and methylamine. The guide delves into the

mechanistic rationale behind the chosen synthetic strategy, emphasizing the use of a carbodiimide coupling agent to facilitate efficient amide bond formation.

Synthesis Overview & Mechanistic Rationale

The core transformation in this synthesis is the formation of an amide bond between a carboxylic acid (5-chlorosalicylic acid) and a primary amine (methylamine). A direct reaction between these two functional groups is generally inefficient for amide synthesis. This is because the carboxylic acid is acidic and the amine is basic, leading to a rapid acid-base reaction that forms a stable ammonium carboxylate salt. This salt formation deactivates the amine's nucleophilicity, preventing it from attacking the carbonyl carbon.^{[1][2]}

To overcome this, a coupling agent is employed to activate the carboxylic acid.^{[3][4]} This protocol utilizes 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), a water-soluble carbodiimide that converts the carboxylic acid into a highly reactive O-acylisourea intermediate.^{[1][2]} This intermediate is highly susceptible to nucleophilic attack by the amine. The reaction proceeds as follows:

- **Activation:** The EDC reacts with the carboxyl group of 5-chlorosalicylic acid to form the O-acylisourea active ester. This step converts the hydroxyl group of the carboxylic acid into a good leaving group.^{[1][5]}
- **Nucleophilic Attack:** The methylamine, acting as a nucleophile, attacks the carbonyl carbon of the active intermediate.
- **Amide Formation:** The tetrahedral intermediate collapses, forming the desired amide bond and releasing an N,N'-disubstituted urea byproduct (EDU), which is water-soluble and easily removed during aqueous workup.

The overall reaction scheme is presented below:

Figure 1: Synthesis of **5-Chloro-2-hydroxy-N-methylbenzamide** from 5-chlorosalicylic acid and methylamine using EDC.

Experimental Protocol

This protocol is designed for a laboratory-scale synthesis and can be scaled as needed with appropriate adjustments.

Materials and Reagents

Reagent	Molar Mass (g/mol)	Amount	Moles (mmol)	Equivalents
5-Chlorosalicylic Acid	172.57	5.00 g	28.97	1.0
Methylamine (40% in H ₂ O)	31.06	3.34 mL	43.46	1.5
EDC·HCl	191.70	6.65 g	34.77	1.2
Dichloromethane (DCM)	-	150 mL	-	-
1 M Hydrochloric Acid (HCl)	-	50 mL	-	-
Saturated Sodium Bicarbonate (NaHCO ₃)	-	50 mL	-	-
Brine (Saturated NaCl)	-	50 mL	-	-
Anhydrous Magnesium Sulfate (MgSO ₄)	-	-	-	-
Ethyl Acetate	-	As needed	-	-
Hexanes	-	As needed	-	-

Equipment

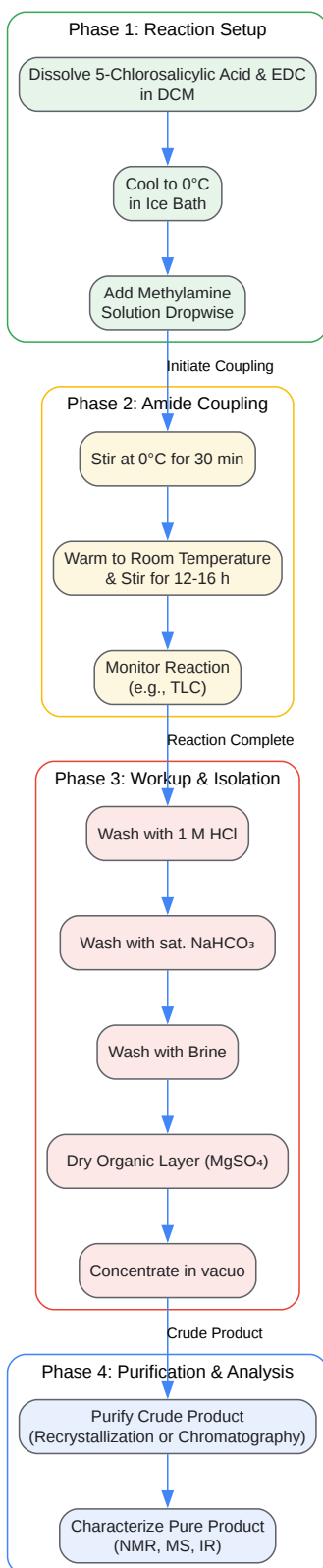
- 250 mL Round-bottom flask

- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel (250 mL)
- Rotary evaporator
- Glass funnel and filter paper
- Beakers and Erlenmeyer flasks
- pH paper

Safety Precautions

- General: This procedure should be performed in a well-ventilated fume hood.^[6] Personal protective equipment (PPE), including safety goggles, a lab coat, and appropriate gloves, must be worn at all times.^{[7][8]}
- Reagent Specific:
 - 5-Chlorosalicylic Acid: Causes skin and serious eye irritation.^[9] Avoid inhalation of dust.
 - EDC·HCl: Causes serious eye irritation.
 - Dichloromethane (DCM): Is a volatile solvent and a suspected carcinogen. Handle with care to avoid inhalation and skin contact.
 - Methylamine: Is a flammable and corrosive gas/liquid. The aqueous solution is basic and can cause skin and eye irritation.^[6]
 - Hydrochloric Acid: Is corrosive. Handle with care to avoid contact with skin and eyes.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **5-Chloro-2-hydroxy-N-methylbenzamide**.

Step-by-Step Procedure

- Reaction Setup:
 - To a 250 mL round-bottom flask equipped with a magnetic stir bar, add 5-chlorosalicylic acid (5.00 g, 28.97 mmol) and EDC·HCl (6.65 g, 34.77 mmol).
 - Add 100 mL of dichloromethane (DCM) to the flask. Stir the mixture at room temperature until the solids are fully dissolved.
 - Cool the reaction flask in an ice bath to 0°C.
- Amide Coupling:
 - While stirring at 0°C, add the 40% aqueous solution of methylamine (3.34 mL, 43.46 mmol) dropwise over 10-15 minutes.
 - Continue stirring the reaction mixture at 0°C for an additional 30 minutes.
 - Remove the ice bath and allow the reaction to warm to room temperature. Let the reaction stir for 12-16 hours (overnight).
 - The reaction progress can be monitored by Thin Layer Chromatography (TLC) by observing the consumption of the 5-chlorosalicylic acid starting material.
- Aqueous Workup:
 - Transfer the reaction mixture to a 250 mL separatory funnel.
 - Wash the organic layer sequentially with:
 - 1 M HCl (1 x 50 mL) to remove any unreacted amine and the EDC byproduct.
 - Saturated NaHCO₃ solution (1 x 50 mL) to remove any unreacted carboxylic acid.
 - Brine (1 x 50 mL) to remove residual water.^{[10][11]}
 - Separate the organic layer and dry it over anhydrous magnesium sulfate (MgSO₄).

- Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude product.
- Purification:
 - The crude product, which may be an off-white or pale yellow solid, can be purified by recrystallization.
 - A suitable solvent system for recrystallization is ethyl acetate/hexanes. Dissolve the crude solid in a minimal amount of hot ethyl acetate and add hexanes dropwise until the solution becomes cloudy. Allow the solution to cool slowly to room temperature and then in an ice bath to induce crystallization.
 - Collect the purified crystals by vacuum filtration, wash with a small amount of cold hexanes, and dry under vacuum.

Characterization

The identity and purity of the final product, **5-Chloro-2-hydroxy-N-methylbenzamide**, should be confirmed using standard analytical techniques:

- ^1H NMR & ^{13}C NMR: To confirm the chemical structure and assess purity.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound. The monoisotopic mass is 185.03 g/mol .
- Infrared (IR) Spectroscopy: To identify key functional groups, such as the O-H stretch of the phenol, the N-H stretch of the amide, and the C=O stretch of the amide carbonyl.

Troubleshooting

- Low Yield:
 - Cause: Incomplete reaction or loss of product during workup.
 - Solution: Ensure the EDC is fresh, as it can hydrolyze over time. Confirm the reaction has gone to completion using TLC before beginning the workup. Be careful during extractions to avoid loss into the aqueous layers.

- Product Fails to Crystallize:
 - Cause: Presence of impurities or use of an inappropriate solvent system.
 - Solution: If recrystallization fails, purify the product using silica gel column chromatography. A gradient of ethyl acetate in hexanes is a good starting point for elution.
- Contamination with Urea Byproduct:
 - Cause: Insufficient washing during the aqueous workup.
 - Solution: The urea byproduct from EDC is water-soluble. Ensure the 1 M HCl wash is performed thoroughly, as this helps in its removal.

Conclusion

This application note details a reliable and robust method for synthesizing **5-Chloro-2-hydroxy-N-methylbenzamide**. By leveraging an EDC-mediated amide coupling, the protocol circumvents the challenges associated with direct amidation of carboxylic acids. The procedure is straightforward, employs readily available reagents, and includes a simple workup and purification, making it highly suitable for researchers in synthetic and medicinal chemistry.

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